

(S)-3-Phosphoglyceric acid- $^{13}\text{C}_3$ sodium salt material safety data sheet (MSDS)

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Compound of Interest

Compound Name: (S)-3-Phosphoglyceric acid- $^{13}\text{C}_3$ sodium

Cat. No.: B13415046

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An In-depth Technical Guide on (S)-3-Phosphoglyceric acid- $^{13}\text{C}_3$ sodium salt

This technical guide provides a comprehensive overview of the material safety data, handling protocols, and physicochemical properties of (S)-3-Phosphoglyceric acid- $^{13}\text{C}_3$ sodium salt, a stable isotope-labeled compound. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may handle this material.

Chemical Identification

Identifier	Value
Chemical Name	(S)-3-Phosphoglyceric acid- $^{13}\text{C}_3$ sodium salt
Molecular Formula	$^{13}\text{C}_3\text{H}_6\text{O}_7\text{P} \cdot x(\text{Na})$ [1][2]
Unlabeled CAS Number	58823-89-5[1]
Labeled Compound Use	As a tracer or internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.[3]

Hazard Identification and Classification


While a specific Material Safety Data Sheet (MSDS) for the $^{13}\text{C}_3$ labeled variant is not readily available, the safety profile is expected to be analogous to the unlabeled D-(-)-3-

Phosphoglyceric Acid sodium salt. Based on available data for the unlabeled compound, the following hazards are identified:

Hazard Class	GHS Classification	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation[4][5][6]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[4][5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[4][5][6]

GHS Label Elements:

- Pictogram:

 alt text

- Signal Word: Warning[4]

Precautionary Statements:

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
P264	Wash skin thoroughly after handling.[4][5]
P271	Use only outdoors or in a well-ventilated area.[4] [5]
P280	Wear protective gloves/ eye protection/ face protection.[5]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[5]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
P332 + P313	If skin irritation occurs: Get medical advice/ attention.[5]
P337 + P313	If eye irritation persists: Get medical advice/ attention.[5]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[5]
P501	Dispose of contents/ container to an approved waste disposal plant.[5]

Physicochemical Information

Limited quantitative physicochemical data is available for the labeled compound. The following table summarizes available information, primarily for the unlabeled analogue.

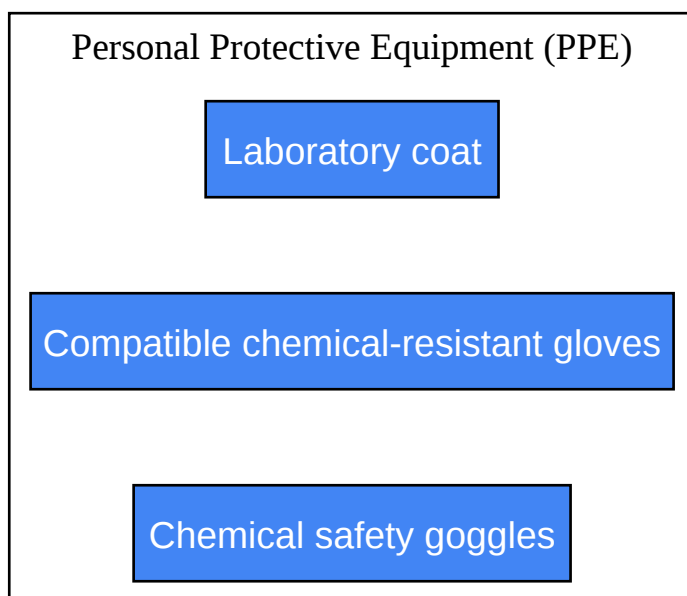
Property	Value
Molecular Weight	212.02 g/mol (for $^{13}\text{C}_3\text{H}_7\text{NaO}_7\text{P}$)[7]
Purity	>95% (HPLC)[2]
Appearance	Not Determined
Melting/Boiling Point	Undetermined[4]
Solubility in Water	Not Determined[4]
Storage Temperature	-20°C[2][5]

Experimental Protocols

The following protocols are general guidelines for handling (S)-3-Phosphoglyceric acid- $^{13}\text{C}_3$ sodium salt in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following diagram outlines the recommended PPE.



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Caption: Recommended Personal Protective Equipment.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

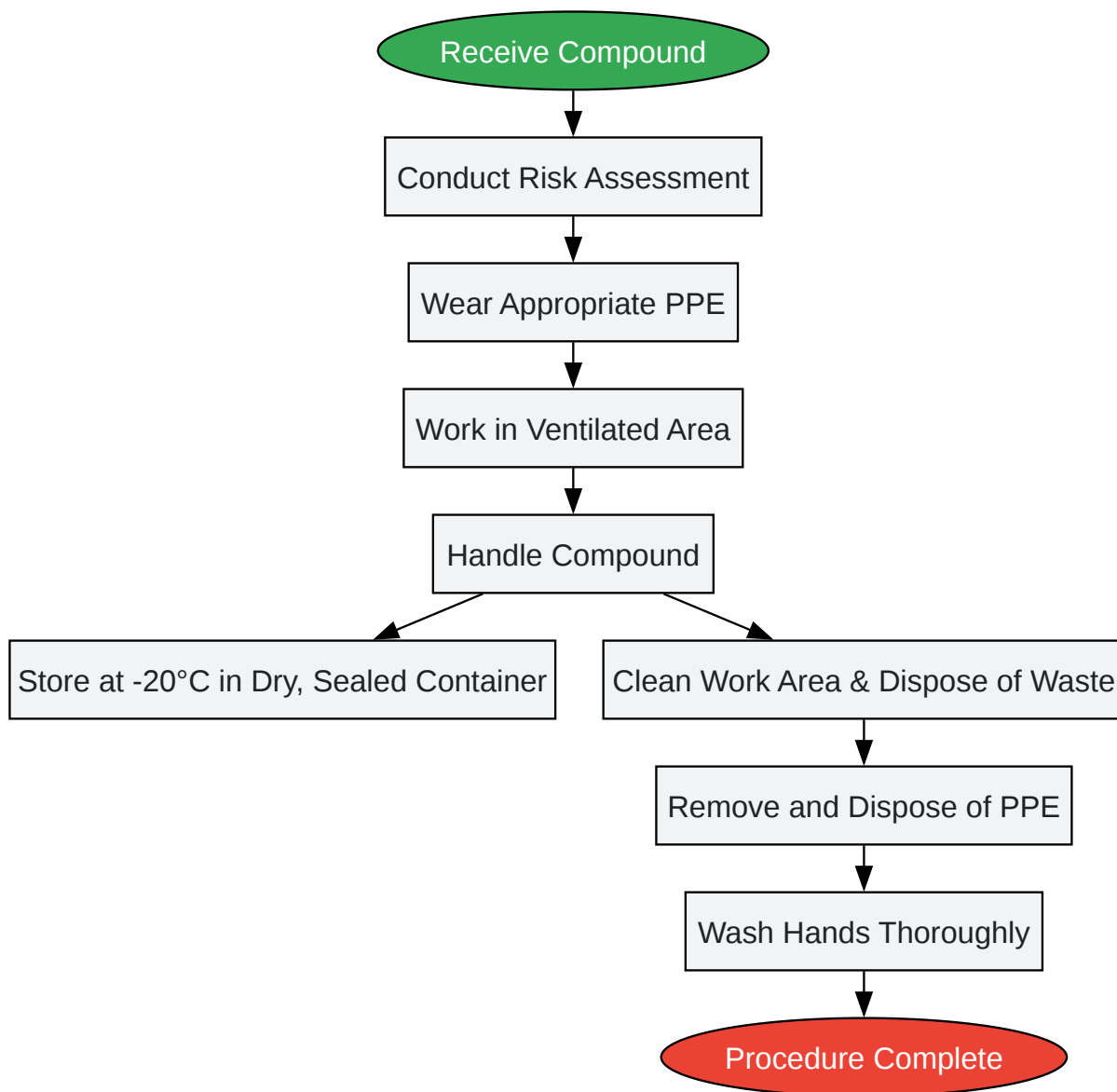
Handling:

- Work under a fume hood or in a well-ventilated area.
- Do not inhale the substance.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.^[5]
- Keep in a dry place at the recommended storage temperature of -20°C.^{[2][5]}

The logical flow for safe handling and storage is depicted below.



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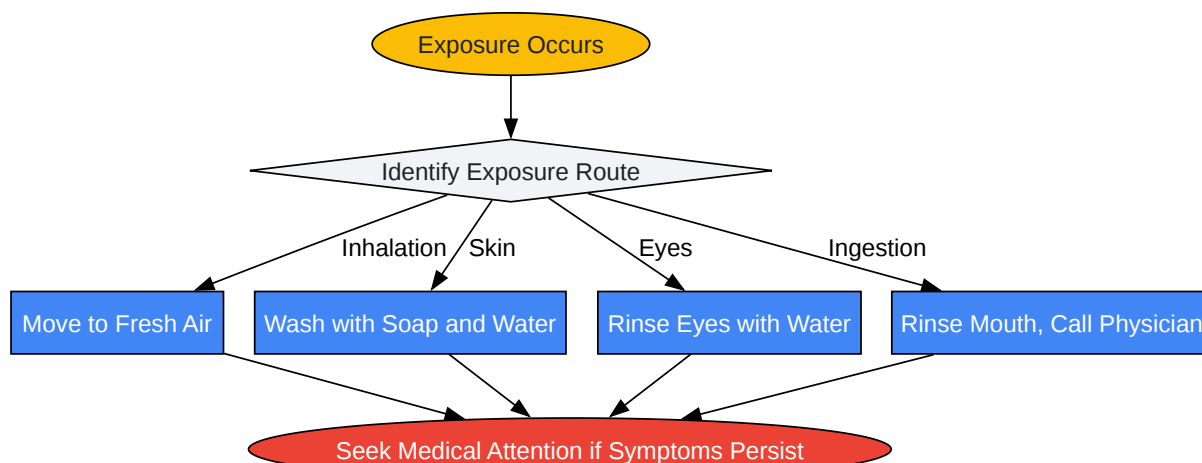
Caption: Workflow for Safe Handling and Storage.

First Aid Measures

In case of exposure, follow these first aid measures.

Exposure Route	First Aid Procedure
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen.
Skin Contact	Wash off with soap and plenty of water.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5]
Ingestion	If swallowed, wash out mouth with water provided the person is conscious. Call a physician.

The decision-making process for responding to an exposure event is outlined in the following diagram.



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Caption: First Aid Decision Flowchart.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use fire-fighting measures that suit the environment. A solid water stream may be inefficient.[4]
- Specific Hazards: Not flammable. Product does not present an explosion hazard.[4]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Disposal Considerations

Dispose of this material and its container to an approved waste disposal plant.[5] Disposal must be in accordance with federal, state, and local environmental regulations.

Disclaimer

The information provided in this document is based on the available safety data for the unlabeled analogue of (S)-3-Phosphoglyceric acid-13C3 sodium salt. While the chemical properties are expected to be very similar, this guide should be used for informational purposes only. A thorough risk assessment should always be performed by qualified personnel before handling any chemical.

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